

Application Notes and Protocols for Butalamine Hydrochloride Solutions in Research

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Compound of Interest

Compound Name: Butalamine

Cat. No.: B1668079

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These application notes provide detailed protocols for the preparation, storage, and application of **Butalamine** hydrochloride solutions for research purposes. **Butalamine** hydrochloride is a peripheral vasodilator with local anesthetic effects, acting primarily through the inhibition of calcium ion influx in smooth muscle cells.^[1]

Chemical and Physical Properties

Butalamine hydrochloride is a white to off-white solid. A comprehensive summary of its key chemical and physical properties is provided in the table below.

Property	Value
Chemical Formula	C ₁₈ H ₂₉ ClN ₄ O
Molecular Weight	352.9 g/mol
CAS Number	56974-46-0
Appearance	White to off-white solid
Water Solubility	0.0103 mg/mL

Solubility and Storage

Proper dissolution and storage are critical for maintaining the stability and activity of **Butalamine** hydrochloride. For research applications, it is common to prepare a concentrated stock solution in an organic solvent, which is then diluted to the final working concentration in an appropriate aqueous buffer or cell culture medium.

Solvent	Solubility	Recommended Stock Solution Concentration	Storage of Stock Solution
DMSO	Soluble	10 mM - 50 mM	-80°C for up to 1 year
Ethanol	Soluble	10 mM - 50 mM	-80°C for up to 1 year
Water	0.0103 mg/mL	Not recommended for high concentration stock solutions	N/A

Note on Stability: **Butalamine** hydrochloride powder is stable for up to three years when stored at -20°C. Stock solutions in DMSO or ethanol should be stored at -80°C to ensure stability for up to one year. It is recommended to aliquot stock solutions to avoid repeated freeze-thaw cycles. For short-term use (up to one week), aliquots can be stored at 4°C.

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

Materials:

- **Butalamine** hydrochloride powder
- Dimethyl sulfoxide (DMSO), cell culture grade
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Analytical balance

Protocol:

- Calculate the mass of **Butalamine** hydrochloride required to prepare the desired volume of a 10 mM stock solution. For example, to prepare 1 mL of a 10 mM stock solution:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} \times \text{Molecular Weight (g/mol)} \times \text{Volume (L)} \times 1000$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 352.9 \text{ g/mol} \times 0.001 \text{ L} \times 1000 = 3.529 \text{ mg}$
- Carefully weigh out 3.529 mg of **Butalamine** hydrochloride powder using an analytical balance in a sterile environment (e.g., a laminar flow hood).
- Transfer the weighed powder into a sterile microcentrifuge tube.
- Add 1 mL of cell culture grade DMSO to the tube.
- Tightly cap the tube and vortex thoroughly until the powder is completely dissolved. Gentle warming in a 37°C water bath may aid dissolution if necessary.
- Visually inspect the solution to ensure there is no particulate matter.
- Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -80°C.

Preparation of Working Solutions for In Vitro Cell-Based Assays

Materials:

- 10 mM **Butalamine** hydrochloride stock solution in DMSO
- Sterile phosphate-buffered saline (PBS), physiological saline, or cell culture medium
- Sterile tubes for dilution

Protocol:

- Thaw an aliquot of the 10 mM **Butalamine** hydrochloride stock solution at room temperature.

- Perform serial dilutions of the stock solution in the desired sterile aqueous buffer or cell culture medium to achieve the final working concentrations. For example, to prepare a 100 μ M working solution from a 10 mM stock, perform a 1:100 dilution (e.g., add 10 μ L of the 10 mM stock to 990 μ L of medium).
- Important: The final concentration of DMSO in the cell culture medium should be kept low, typically below 0.1%, to avoid solvent-induced cytotoxicity. A vehicle control (medium with the same final concentration of DMSO) should always be included in experiments.

Preparation of Dosing Solutions for In Vivo Animal Studies

For in vivo administration, **Butalamine** hydrochloride is often formulated in a vehicle that enhances its solubility and bioavailability. A common approach involves the use of a co-solvent system.

Materials:

- **Butalamine** hydrochloride powder
- DMSO
- PEG300
- Tween 80
- Sterile saline or PBS

Example Protocol for a 5 mg/kg Dosing Solution: This protocol is an example and may need to be optimized for specific animal models and routes of administration.

- Calculate the total amount of **Butalamine** hydrochloride needed for the study.
- Prepare a stock solution of **Butalamine** hydrochloride in DMSO (e.g., 50 mg/mL).
- For the final dosing solution, a common vehicle formulation is 5% DMSO, 30% PEG300, 5% Tween 80, and 60% saline.

- To prepare 1 mL of the final dosing solution, mix the following in a sterile tube:
 - 50 µL of the vehicle (DMSO)
 - 300 µL of PEG300. Mix well until the solution is clear.
 - 50 µL of Tween 80. Mix well until the solution is clear.
 - 600 µL of sterile saline or PBS. Mix well.
- Dissolve the calculated amount of **Butalamine** hydrochloride in the prepared vehicle to achieve the desired final concentration for dosing. For a 5 mg/kg dose in a 200g rat with an injection volume of 0.2 mL, the concentration would be 5 mg/mL.
- Ensure the final solution is clear and free of precipitation before administration.

Recommended Concentrations for Research Applications

The optimal concentration of **Butalamine** hydrochloride will vary depending on the specific research application and experimental model. It is always recommended to perform a dose-response study to determine the most effective concentration.

Application	Typical Concentration/Dosage Range	Reference
In Vitro Smooth Muscle Relaxation	10 µM - 1 mM	[2]
In Vivo Vasodilation (Rat Model)	50 mg/kg (oral administration)	[2]

Signaling Pathway and Experimental Workflow

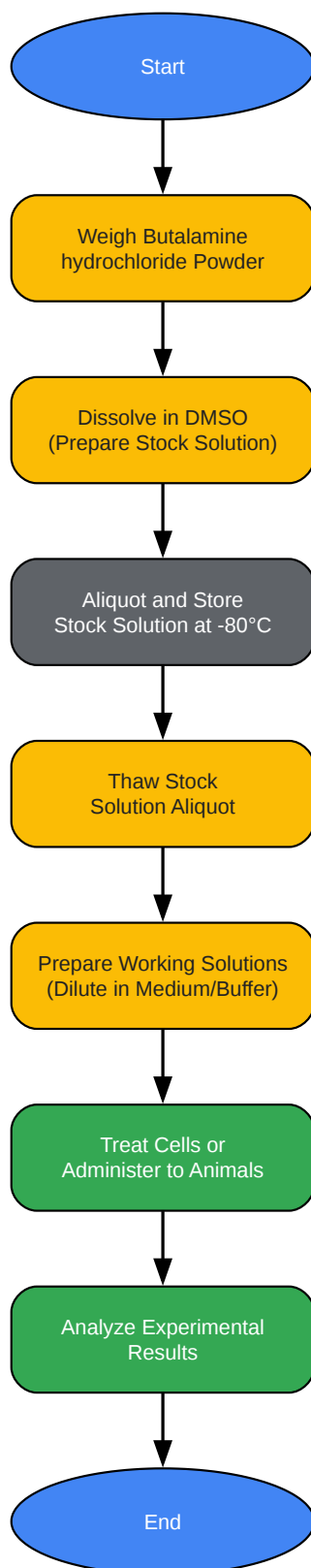
Butalamine Hydrochloride Signaling Pathway

Butalamine hydrochloride exerts its vasodilatory effects by acting as a calcium channel blocker in vascular smooth muscle cells. The influx of extracellular calcium is a critical step in the initiation of smooth muscle contraction. By blocking L-type calcium channels, **Butalamine** hydrochloride reduces the intracellular calcium concentration, which in turn leads to muscle relaxation and vasodilation.

Caption: Signaling pathway of **Butalamine** hydrochloride in smooth muscle cells.

Experimental Workflow for Preparing and Using Butalamine Hydrochloride Solutions

The following diagram outlines a general workflow for the preparation and application of **Butalamine** hydrochloride solutions in a research setting.



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Caption: General workflow for preparing and using **Butalamine** hydrochloride solutions.

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References

- 1. [Butalamine hydrochloride. A new vasoactive substance] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Effects of butalamine on oxydative phosphorylations in the rat liver - PubMed [pubmed.ncbi.nlm.nih.gov]
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